

"Methyl 2-oxoindoline-6-carboxylate" physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2-oxoindoline-6-carboxylate

Cat. No.: B104492

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An In-depth Technical Guide to Methyl 2-oxoindoline-6-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-oxoindoline-6-carboxylate is a heterocyclic organic compound that serves as a crucial intermediate in the synthesis of various pharmaceutical agents.^{[1][2]} Its core structure, featuring an oxindole moiety, is a prevalent scaffold in numerous biologically active molecules. This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 2-oxoindoline-6-carboxylate**, detailed experimental protocols for its synthesis, and its role as a key building block in medicinal chemistry, particularly in the development of targeted cancer therapies.

Physicochemical Properties

The physical and chemical characteristics of **Methyl 2-oxoindoline-6-carboxylate** are summarized below. These properties are essential for its handling, characterization, and application in synthetic chemistry.

General and Physical Properties

A compilation of the general and physical properties of **Methyl 2-oxoindoline-6-carboxylate** is presented in Table 1. The data has been aggregated from various chemical suppliers and databases.

Property	Value	Source(s)
CAS Number	14192-26-8	[1][3][4][5][6]
Molecular Formula	C ₁₀ H ₉ NO ₃	[1][4][7][8]
Molecular Weight	191.18 g/mol	[1][2][4][7][8][9]
Appearance	White to off-white or light yellow to light orange powder/crystal	[5][6]
Melting Point	184-190°C, 208-211°C, 210.0-214.0°C, 212°C	[1][2][3][4][5][6]
Boiling Point	388.1°C at 760 mmHg	[1][4][5]
Density	1.283 ± 0.06 g/cm ³ (Predicted), 1.3 ± 0.1 g/cm ³	[1][2][3][4][5]
Solubility	Slightly soluble in Chloroform and Methanol	[1][3]
pKa	13.50 ± 0.20 (Predicted)	[1][3]
Flash Point	188.5 ± 27.9 °C	[1][4]
Refractive Index	1.572, 1.573	[1][4]
Vapor Pressure	3.15E-06 mmHg at 25°C	[1][4]
Topological Polar Surface Area	55.4 Å ²	[9]

Spectroscopic Data

Spectroscopic data is critical for the structural elucidation and purity assessment of **Methyl 2-oxoindoline-6-carboxylate**. While the raw spectra are not provided here, the availability of various spectroscopic analyses is noted.

Spectroscopic Technique	Availability
^1H NMR	Data available[8][10]
^{13}C NMR	Data available[10][11]
Mass Spectrometry (MS)	Data available[8][10][11]
Infrared Spectroscopy (IR)	Data available[8][10][11]

Experimental Protocols

The synthesis of **Methyl 2-oxoindoline-6-carboxylate** is a key step in the production of several active pharmaceutical ingredients. Below are detailed methodologies for its preparation.

Synthesis via Catalytic Hydrogenation

A common method for the synthesis of **Methyl 2-oxoindoline-6-carboxylate** involves the catalytic hydrogenation of a nitro-substituted precursor.

General Procedure:

- Dissolution: Dissolve 48.3 g of methyl 4-(2-methoxy-2-oxoethyl)-3-nitrobenzoate in 800 mL of concentrated acetic acid.[3]
- Catalyst Addition: Add 5.0 g of 10% palladium on carbon (Pd/C) catalyst to the solution.[3]
- Hydrogenation: Hydrogenate the reaction mixture in a hydrogen atmosphere at room temperature for 2.5 hours. Maintain a reaction temperature of 50°C and a hydrogen pressure of 50 psi.[3]
- Work-up:
 - Upon completion of the reaction, remove the catalyst by filtration.[3]
 - Concentrate the filtrate to dryness.[3]

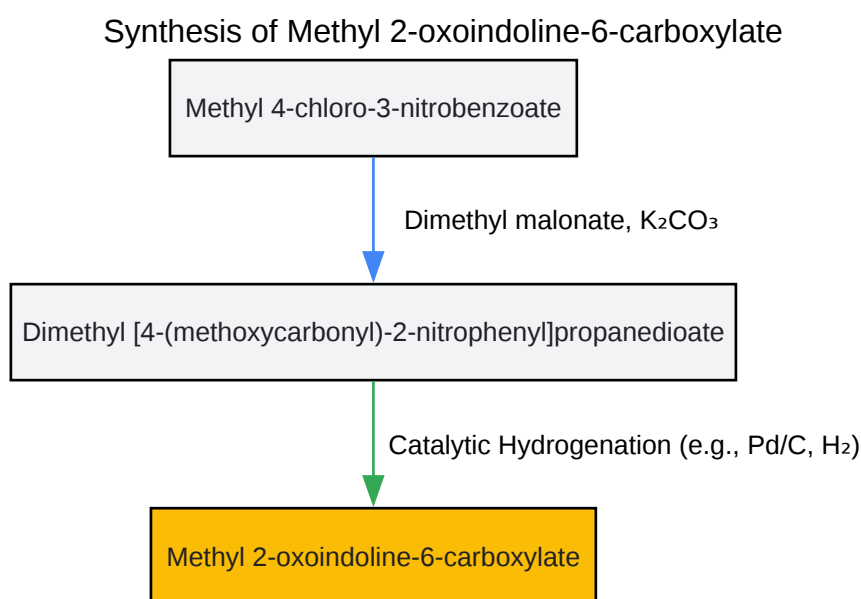
- Dissolve the residue in 150 mL of tert-butyl methyl ether, filter again, and dry under vacuum at 100°C.[3]

Expected Yield: 28.6 g (98% of the theoretical yield).[3]

Synthesis via Reductive Cyclization

An alternative route involves a reductive cyclization of a dinitro compound.

Experimental Workflow:



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Caption: A simplified workflow for the synthesis of **Methyl 2-oxoindoline-6-carboxylate**.

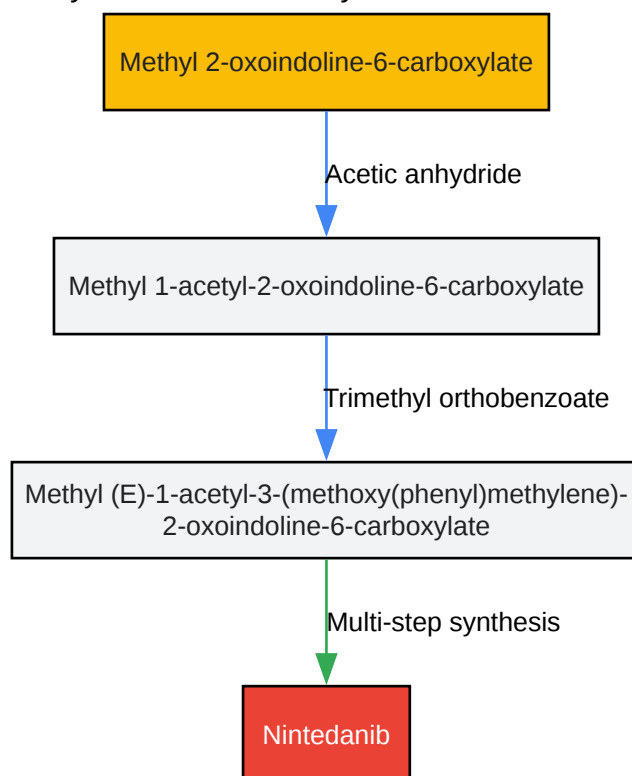
Role in Drug Development

Methyl 2-oxoindoline-6-carboxylate is a key intermediate in the synthesis of Nintedanib (BIBF 1120), a potent triple angiokinase inhibitor.[3][12] Nintedanib is used in the treatment of idiopathic pulmonary fibrosis and certain types of non-small-cell lung cancer.[13]

Nintedanib Synthesis Pathway

The synthesis of Nintedanib from **Methyl 2-oxoindoline-6-carboxylate** involves several steps, including N-acetylation and subsequent condensation reactions.

Nintedanib Synthesis from Methyl 2-oxoindoline-6-carboxylate



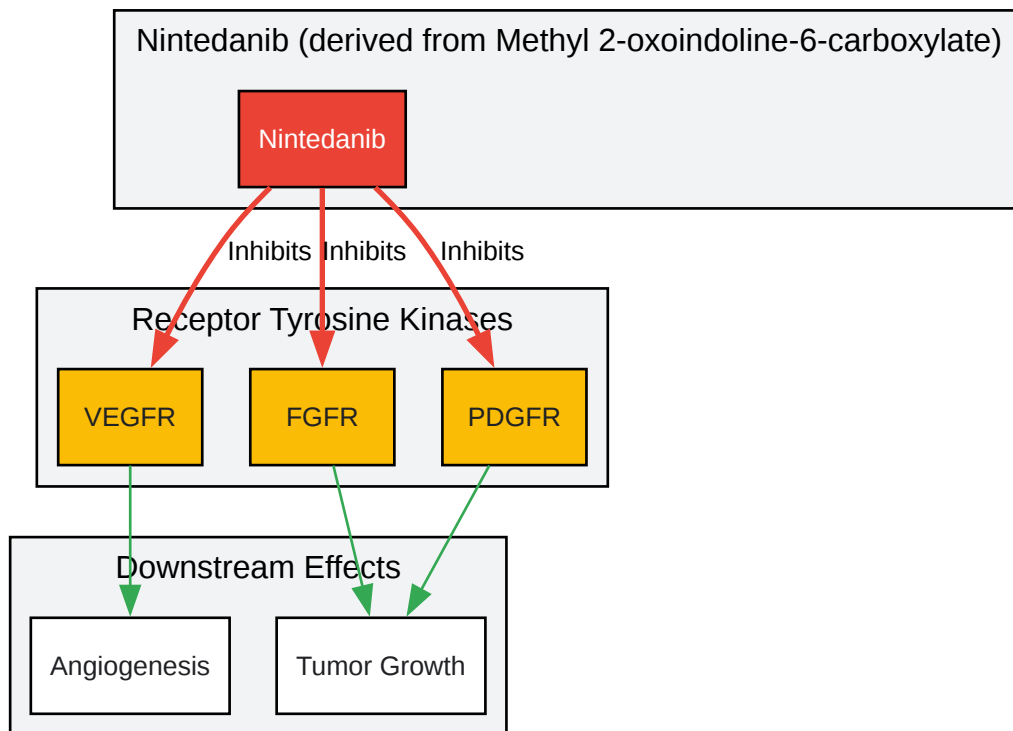
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Caption: Key steps in the synthesis of Nintedanib starting from **Methyl 2-oxoindoline-6-carboxylate**.

Mechanism of Action of Nintedanib

Nintedanib functions by inhibiting multiple receptor tyrosine kinases (RTKs) involved in angiogenesis and tumor growth. Understanding this mechanism highlights the significance of its precursor, **Methyl 2-oxoindoline-6-carboxylate**.

Nintedanib's Inhibition of Signaling Pathways

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Caption: Nintedanib inhibits key receptor tyrosine kinases to block angiogenesis and tumor growth.

Safety and Handling

Methyl 2-oxoindoline-6-carboxylate is classified as an irritant. It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[14]

Precautionary Measures:

- Handling: Use in a well-ventilated area. Avoid breathing dust, mist, or spray. Wear protective gloves, clothing, and eye/face protection.[14]
- Storage: Store in a dry, cool, and well-ventilated area. Keep the container tightly closed.[1]
- First Aid:

- Skin Contact: Wash with plenty of soap and water.[14]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4]
- Ingestion: Rinse mouth. Do NOT induce vomiting.[14]

Conclusion

Methyl 2-oxoindoline-6-carboxylate is a compound of significant interest in medicinal chemistry and drug development. Its well-defined physicochemical properties and established synthetic routes make it a valuable building block for complex pharmaceutical agents. The information presented in this guide provides a solid foundation for researchers and scientists working with this important intermediate.

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